

comparing the purity of Sodium ATP from different commercial suppliers

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Compound of Interest

Compound Name: Sodium ATP

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A Comparative Analysis of Sodium ATP Purity from Commercial Suppliers

For researchers, scientists, and drug development professionals, the purity of reagents is paramount to the accuracy and reproducibility of experimental results. Adenosine 5'-triphosphate (ATP), the primary energy currency of the cell, is a critical reagent in a vast array of biochemical and cellular assays. Impurities in **Sodium ATP** preparations, such as adenosine diphosphate (ADP), adenosine monophosphate (AMP), and other salts or solvents, can significantly impact enzymatic reactions, signaling pathways, and overall experimental outcomes. This guide provides an objective comparison of **Sodium ATP** purity from various commercial suppliers, supported by available data from product specifications and certificates of analysis.

Data Presentation: Purity and Impurity Profile

The following table summarizes the purity specifications and other relevant data for **Sodium ATP** (disodium salt) from several major commercial suppliers. It is important to note that stated purity levels can vary between different product grades from the same supplier, and lot-to-lot variability is expected. Researchers should always refer to the certificate of analysis for the specific lot they are using.

Supplier	Product Code	Stated Purity/Assay	Method	Water Content	Other Notes
Sigma-Aldrich	A2383 (Grade I)	≥99% ^[1]	Not Specified	Not Specified	From microbial source.
Thermo Fisher Scientific	L14522	≥97.5% ^[2]	HPLC	≤10.0% ^[2]	
L14522 (Lot: 10125961)	99.7% (Assay) ^[3]	Not Specified	7.3% ^[3]	Assay as ATP: 84.9%, Sodium: 7.6% ^[3]	
L14522 (Lot: A0463410)	99.3% ^[4]	HPLC	7.9% ^[4]		
Tocris Bioscience	3245	≥99%	HPLC	Not Specified	

Note: The "Assay" value may not directly correspond to the percentage of ATP by weight, as it can be influenced by factors such as water and salt content. The "Assay as ATP" provides a more direct measure of the active molecule. The presence of significant water content, as seen in the Thermo Fisher Scientific certificates of analysis, will affect the actual concentration of ATP when preparing solutions by weight.

Experimental Protocols for Purity Assessment

The most common and reliable method for determining the purity of **Sodium ATP** and quantifying related impurities like ADP and AMP is High-Performance Liquid Chromatography (HPLC).

HPLC Method for the Separation of Adenine Nucleotides

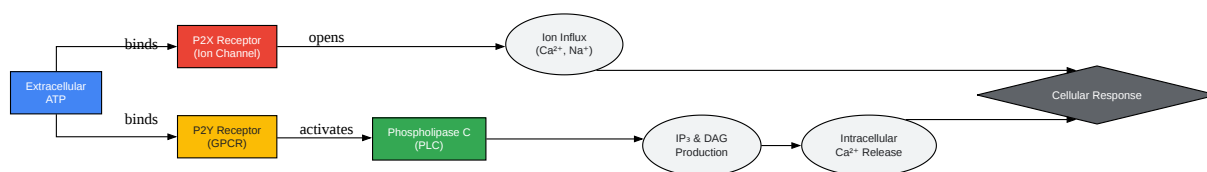
This protocol is adapted from a method for the separation of AMP, ADP, and ATP.^[5]

- Column: Cogent UDA™, 4μm, 100Å[5]
- Dimensions: 2.1 x 50mm[5]
- Mobile Phase:[5]
 - A: DI Water / 16.0mM Ammonium Formate
 - B: 90% Acetonitrile / 10% DI Water / 16.0mM Ammonium Formate
- Gradient:[5]
 - 0-0.5 min: 95% B
 - 0.5-10 min: Linear gradient to 70% B
 - 10-15 min: Linear gradient to 30% B
 - 15-20 min: Hold at 30% B
 - 20-20.1 min: Return to 95% B
- Flow Rate: 0.4 mL/minute[5]
- Temperature: 25°C[5]
- Detection: UV at 254nm[5]
- Injection Volume: 1 μL[5]
- Sample Preparation: Dissolve the **Sodium ATP** salt in DI water to a known concentration (e.g., 1 mg/mL). Dilute the stock solution in a 50:50 mixture of acetonitrile and DI water. Filter the sample through a 0.45μm syringe filter before injection.[5]

By comparing the retention times and peak areas of the sample to those of certified standards for ATP, ADP, and AMP, the purity of the ATP and the relative amounts of these key impurities can be accurately determined.

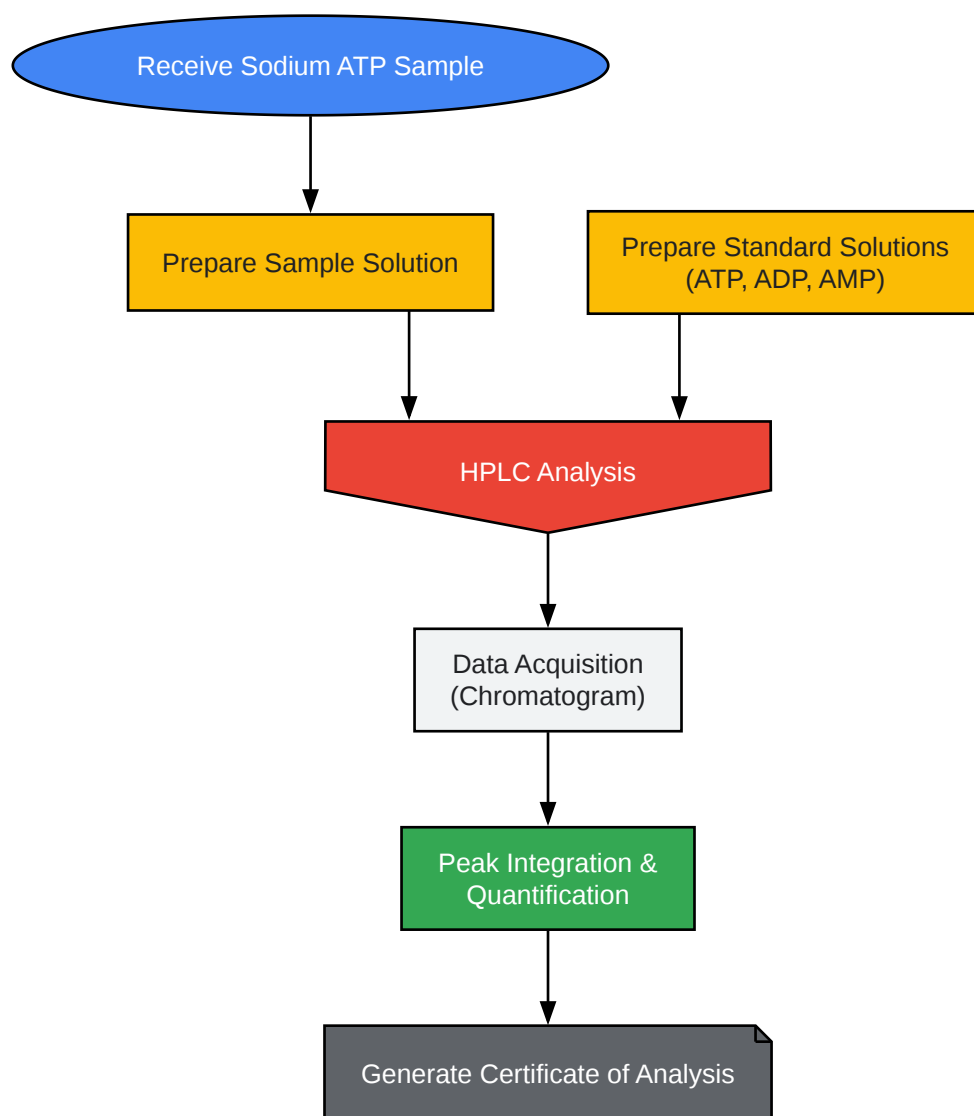
Visualizations: Signaling Pathway and Experimental Workflow

To provide a clearer understanding of the context in which ATP is used and how its purity is assessed, the following diagrams are provided.



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Caption: A simplified diagram of an ATP signaling pathway.



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Caption: Experimental workflow for ATP purity analysis.

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